

Technical Guide: Stability and Storage of 4,5-diamino-o-xylene

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Compound of Interest

Compound Name: 4,5-dimethylbenzene-1,2-diamine

Cat. No.: B154071

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the stability and recommended storage conditions for 4,5-diamino-o-xylene (also known as 4,5-dimethyl-1,2-phenylenediamine). This document synthesizes available data to ensure the integrity of the compound in research and development settings.

Chemical Profile

- IUPAC Name: **4,5-dimethylbenzene-1,2-diamine**
- Synonyms: 4,5-Diamino-o-xylene, 4,5-dimethyl-1,2-phenylenediamine, 1,2-diamino-4,5-dimethylbenzene
- CAS Number: 3171-45-7
- Molecular Formula: $C_8H_{12}N_2$
- Appearance: Colorless or slightly yellow to brown crystalline powder.

Stability Profile

4,5-diamino-o-xylene is an aromatic amine that exhibits sensitivity to several environmental factors. Aromatic amines, as a class, are known to be susceptible to oxidation, which can be accelerated by exposure to light, heat, and oxygen.^[1] The amino groups on the benzene ring

make the molecule susceptible to oxidative degradation, which can lead to the formation of colored impurities and polymerized products.

The stability of 4,5-diamino-o-xylene is influenced by the following:

- **Temperature:** The compound is relatively stable at room temperature for short periods. However, elevated temperatures can lead to decomposition.^[2] Long-term storage at refrigerated temperatures is recommended to minimize degradation.
- **Light:** Exposure to light may cause discoloration, indicating photochemical degradation.^[3]
- **Air (Oxygen):** The compound is sensitive to air.^[1] When impure, crystals may liquefy upon prolonged exposure to air.^[3] Storage under an inert atmosphere is advisable for long-term stability.
- **pH:** The compound may decompose under acidic conditions.^[2] Phenylenediamines can undergo rapid primary degradation in aqueous environments through oxidative mechanisms.^[4]
- **Incompatible Materials:** Contact with strong oxidizing agents should be avoided as it can lead to vigorous reactions and decomposition.^[3]

Upon thermal decomposition, hazardous products such as carbon monoxide, carbon dioxide, and oxides of nitrogen can be released.^[5]

Quantitative Data on Storage and Stability

While specific quantitative shelf-life data for 4,5-diamino-o-xylene is not readily available in published literature, the following table summarizes the recommended storage conditions and known stability characteristics based on material safety data sheets and general knowledge of aromatic amines.

Parameter	Recommended Condition/Value	Remarks
Storage Temperature	2-8°C	Recommended for long-term storage to maintain chemical purity.[6][7]
Room Temperature (~20°C)	Suitable for short-term handling. Studies on other aromatic amines show reduced recovery at this temperature over time.[2]	
Atmosphere	Inert gas (e.g., Nitrogen)	Recommended to prevent oxidation, especially for long-term storage.[7]
Container	Tightly closed container	Prevents exposure to air and moisture.[3][8]
Amber or opaque container	Recommended to protect from light.[3]	
Light Exposure	Avoid direct sunlight and UV light	The compound is light-sensitive and may discolor.[3]
Incompatible Substances	Strong oxidizing agents	To prevent exothermic reactions and decomposition. [3]
Hazardous Decomposition	High temperatures	Can produce carbon monoxide, carbon dioxide, and nitrogen oxides.[5]

Experimental Protocols for Stability Assessment

The following is a generalized protocol for assessing the stability of 4,5-diamino-o-xylene. This protocol is based on common practices for stability testing of aromatic amines and should be adapted based on specific laboratory capabilities and regulatory requirements.

Objective

To evaluate the stability of 4,5-diamino-o-xylene under various stress conditions (temperature, humidity, and light) over a defined period.

Materials and Equipment

- 4,5-diamino-o-xylene (test substance)
- Reference standard of 4,5-diamino-o-xylene
- HPLC or GC system with a suitable detector (e.g., UV, MS)
- Validated analytical column for separation
- Stability chambers with controlled temperature and humidity
- Photostability chamber with a light source conforming to ICH Q1B guidelines
- pH meter
- Appropriate solvents and buffers (HPLC-grade)
- Volumetric flasks and other precision glassware

Analytical Method Validation

A stability-indicating analytical method, capable of separating 4,5-diamino-o-xylene from its potential degradation products, must be developed and validated. High-Performance Liquid Chromatography (HPLC) with UV or Mass Spectrometry (MS) detection is a common technique for the analysis of aromatic amines.^[9] Gas Chromatography-Mass Spectrometry (GC-MS) can also be employed, potentially after derivatization.^{[2][10]}

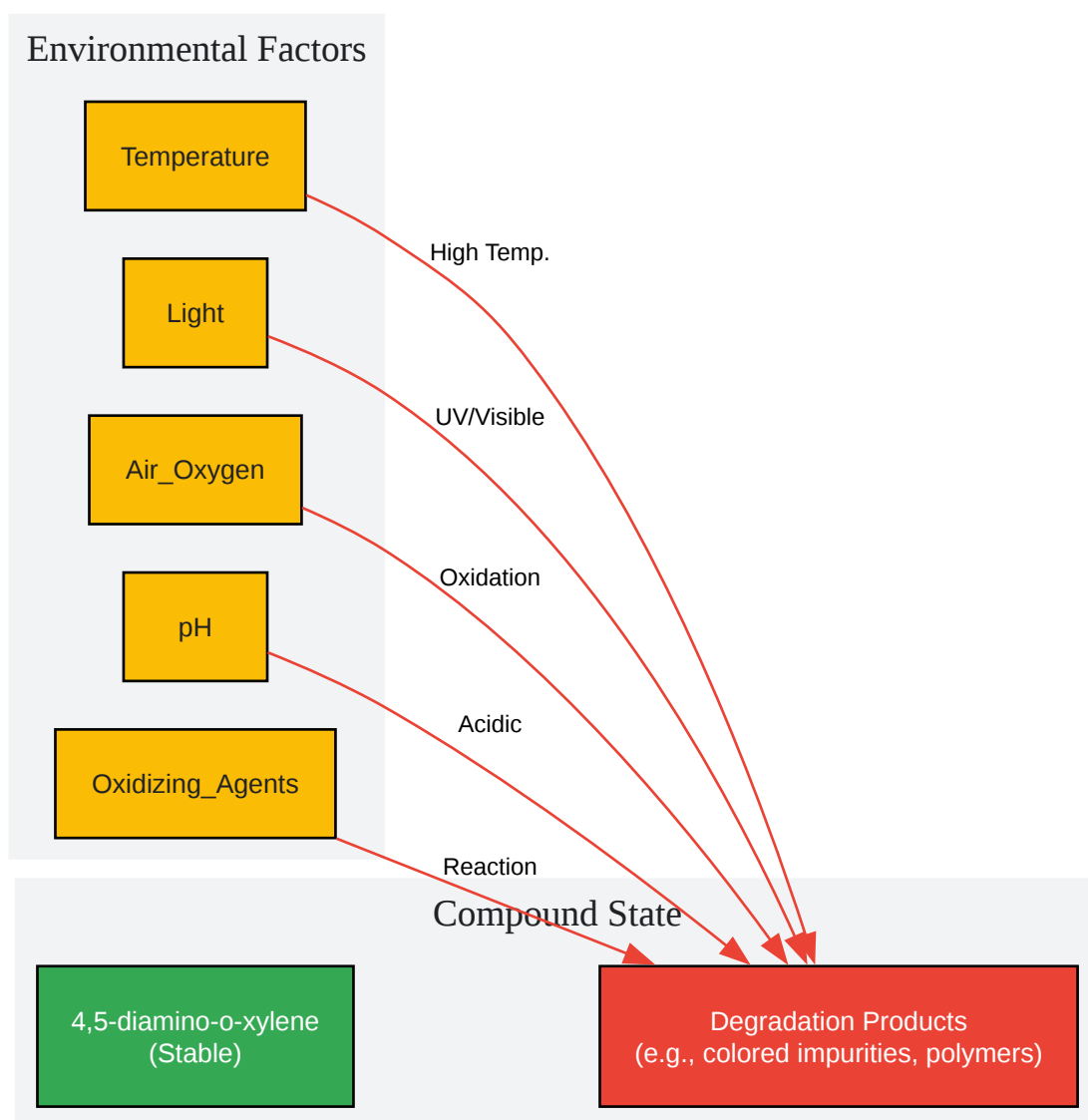
Stability Study Design

- **Sample Preparation:** Prepare multiple aliquots of a known concentration of 4,5-diamino-o-xylene in a suitable solvent system.

- Initial Analysis (Time Zero): Analyze a set of freshly prepared samples to establish the initial concentration and purity of the compound.
- Stress Conditions:
 - Thermal Stability (Accelerated): Store samples at elevated temperatures (e.g., $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ with $75\% \pm 5\%$ relative humidity) and intermediate conditions (e.g., $30^{\circ}\text{C} \pm 2^{\circ}\text{C}$ with $65\% \pm 5\%$ relative humidity).[11]
 - Long-Term Storage Stability: Store samples under recommended conditions (e.g., $2\text{--}8^{\circ}\text{C}$) and at room temperature (e.g., $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ with $60\% \pm 5\%$ relative humidity).
 - Photostability: Expose samples to a light source with an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter. A control sample should be shielded from light.
- Time Points: Pull samples for analysis at predetermined intervals (e.g., 0, 1, 3, and 6 months for accelerated studies; 0, 3, 6, 9, 12, 18, and 24 months for long-term studies).
- Sample Analysis: At each time point, analyze the stored samples along with a freshly prepared standard solution. Quantify the amount of 4,5-diamino-o-xylene remaining and identify and quantify any significant degradation products.
- Data Evaluation: Calculate the percentage of the initial concentration of 4,5-diamino-o-xylene remaining at each time point. A significant change is often defined as a 5% or more decrease from the initial value.

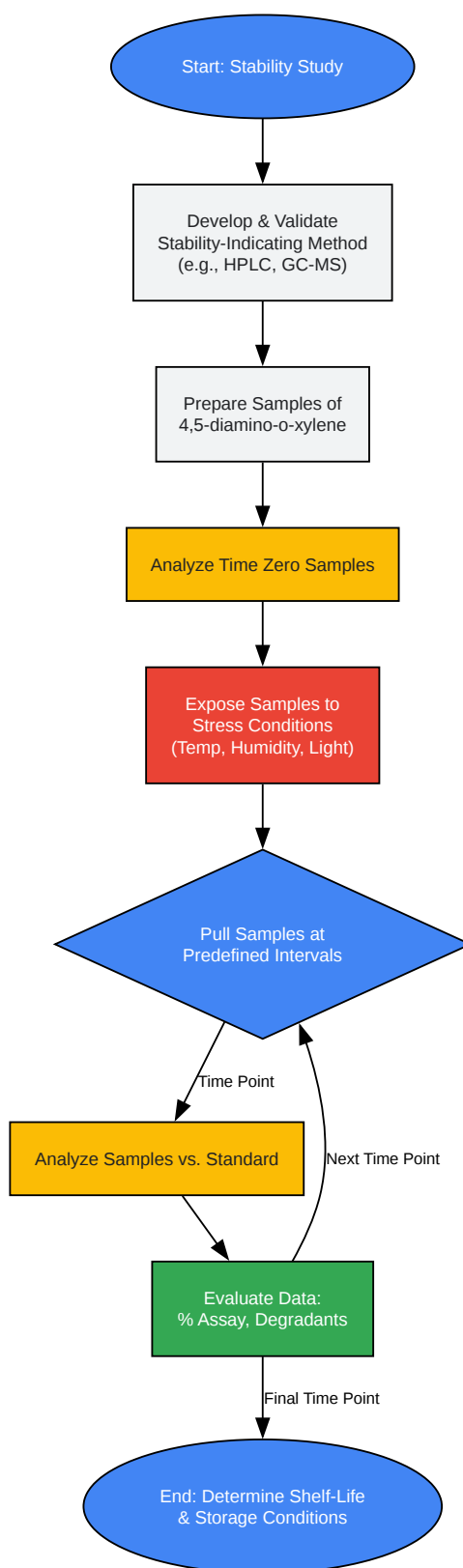
Visualizations

The following diagrams illustrate the key relationships and workflows discussed in this guide.



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Caption: Factors influencing the stability of 4,5-diamino-o-xylene.



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Caption: Experimental workflow for stability assessment of 4,5-diamino-o-xylene.

Conclusion

The stability of 4,5-diamino-o-xylene is critical for its effective use in research and development. To ensure the integrity of the compound, it is imperative to store it under refrigerated conditions (2-8°C), protected from light and air, and in a tightly sealed container. For applications requiring high purity and long-term storage, the use of an inert atmosphere is strongly recommended. The provided experimental protocol offers a framework for conducting formal stability studies to establish a defined shelf-life and to further understand the degradation profile of this compound under specific conditions.

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